

Essential Safety and Logistics for Handling 3,5,5-Trimethylhexanoyl Chloride

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Compound of Interest

Compound Name: 3,5,5-Trimethylhexanoyl chloride

Cat. No.: B1295747

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential guidance for the safe handling, storage, and disposal of **3,5,5-Trimethylhexanoyl chloride**. Adherence to these procedures is critical for ensuring laboratory safety and minimizing risk.

Hazard Identification and Personal Protective Equipment (PPE)

3,5,5-Trimethylhexanoyl chloride is a corrosive and toxic substance that can cause severe skin burns, eye damage, and may be fatal if inhaled.^[1] It is also harmful if swallowed and may cause an allergic skin reaction.^[1] The chemical is corrosive to metals and harmful to aquatic life with long-lasting effects.^[2] It is crucial to handle this chemical with appropriate personal protective equipment in a well-ventilated area.^[3]

Table 1: Required Personal Protective Equipment (PPE)

Body Part	Required PPE	Specifications
Eyes/Face	Safety Goggles / Face Shield	Tightly fitting safety goggles. Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).
Skin	Chemical-Impermeable Gloves	Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique to avoid skin contact. [1]
Protective Clothing	Wear impervious clothing. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace. [1]	
Respiratory	Respiratory Protection	Use only outdoors or in a well-ventilated area. [1] In case of inadequate ventilation, wear respiratory protection. [1] [3] A recommended filter type is ABEK.

Safe Handling and Storage

Handling:

- Work in a well-ventilated place, such as a chemical fume hood.[\[3\]](#)
- Avoid contact with skin, eyes, and clothing.[\[4\]](#)
- Do not breathe mist, gas, or vapors.[\[3\]](#)

- Use non-sparking tools and prevent fire caused by electrostatic discharge.[3]
- Do not eat, drink, or smoke when using this product.[1][5]
- Wash hands and face thoroughly after handling.[4]

Storage:

- Store in a dry, cool, and well-ventilated place.[3]
- Keep the container tightly closed.[1][3]
- Store locked up.[1][3]
- Store in a corrosion-resistant container with a resistant inner liner.[1][3]
- Keep away from moisture as the substance reacts violently with water.[4]

First Aid Measures

Immediate medical attention is required in case of exposure.

Table 2: First Aid Procedures

Exposure Route	First Aid Instructions
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a doctor immediately.[3] Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.[3]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Consult a doctor immediately.[3]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[3]

Spill and Disposal Procedures

Spill Cleanup:

- Evacuate and Ventilate: Evacuate personnel to safe areas and ensure adequate ventilation. [1][3] Remove all sources of ignition.[3]
- Contain Spill: Use absorbent materials like clay, sand, or commercial sorbents to contain the spill.[6] Do not use combustible materials like sawdust.[6]
- Neutralize (for acidic spills): As **3,5,5-Trimethylhexanoyl chloride** is an acid chloride, it will react with moisture. For acidic liquid spills, apply an acid neutralizer from the outer edges inward.[7]
- Collect Waste: Collect the absorbed material using non-sparking tools and place it in a suitable, closed container for disposal.[3][7]

- Decontaminate Area: Thoroughly wash the affected area with a mild detergent solution.[7]
- Dispose of Waste: All spill residues and contaminated PPE must be placed in a sealed container, properly labeled as hazardous waste, and disposed of according to regulations.[7]

Disposal:

- The material should be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[3]
- Do not allow the chemical to enter drains or sewer systems.[3]
- Contaminated packaging should be triple rinsed and offered for recycling or reconditioning, or punctured and disposed of in a sanitary landfill.[3]

Physical and Chemical Properties

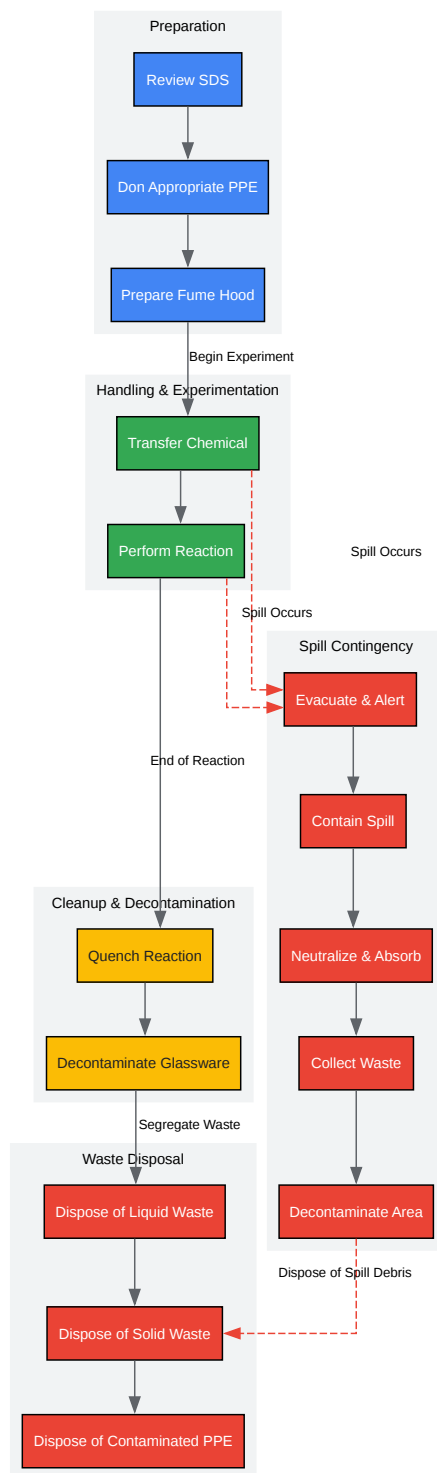
Table 3: Properties of **3,5,5-Trimethylhexanoyl chloride**

Property	Value
CAS Number	36727-29-4[3][5]
Molecular Formula	C ₉ H ₁₇ ClO[5]
Molecular Weight	176.68 g/mol [5]
Appearance	Colorless to light yellow clear liquid[2]
Boiling Point	190.3 °C[3]
Melting Point	< -50 °C[3]
Flash Point	140 °C[2]
Specific Gravity	0.94 (20/20)[2]

Experimental Workflow: Safe Handling and Disposal

The following diagram outlines the standard operating procedure for using and disposing of **3,5,5-Trimethylhexanoyl chloride** in a laboratory setting.

Workflow for Safe Handling of 3,5,5-Trimethylhexanoyl chloride

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